

Application Notes and Protocols for Textile Finishing with Antiblaze 100

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Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B10775394

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Introduction

Antiblaze 100, a chlorinated phosphate ester, is a flame retardant chemical utilized to impart fire-resistant properties to various materials. In the textile industry, the application of such flame retardants is crucial for producing fabrics used in protective clothing, upholstery, and other environments where fire safety is a primary concern. The finishing process aims to integrate the flame retardant with the textile fibers, thereby inhibiting ignition and reducing the rate of flame spread.

The mechanism of chlorinated phosphate esters in flame retardancy typically involves a combination of gas phase and condensed phase actions. Upon heating, the compound can release non-combustible gases that dilute the flammable volatiles produced by the decomposing textile fibers. In the condensed phase, it promotes the formation of a stable char layer on the fabric surface, which acts as an insulating barrier, slowing down heat transfer and further decomposition of the material.^[1]

These application notes provide a comprehensive overview and detailed protocols for the treatment of textile substrates with **Antiblaze 100** using a standard pad-dry-cure method. The included methodologies and data are intended to serve as a foundational guide for research and development professionals to evaluate and optimize the flame-retardant treatment of textiles.

Chemical Properties of Antiblaze 100

| Property | Value |
|-------------------|---|
| Chemical Name | 2,2-bis(chloromethyl)trimethylene bis(bis(2-chloroethyl)phosphate) |
| CAS Number | 38051-10-4 |
| Molecular Formula | C ₁₃ H ₂₄ Cl ₆ O ₈ P ₂ |
| Appearance | Viscous pale yellow liquid |
| Solubility | Soluble in most common organic solvents |

Experimental Protocols

The following protocols outline the application of **Antiblaze 100** to 100% cotton and 100% polyester fabrics using a laboratory-scale pad-dry-cure process. These are starting-point recommendations and may require optimization based on the specific fabric construction and desired performance characteristics.

Materials and Equipment

- Textile Substrates: Pre-scoured and bleached 100% cotton fabric, 100% polyester fabric.
- Flame Retardant: **Antiblaze 100**.
- Binder: Acrylic-based binder emulsion.
- Crosslinker: Melamine-formaldehyde resin or similar.
- Wetting Agent: Non-ionic surfactant.
- Laboratory Padder: Two-bowl vertical or horizontal laboratory padder.
- Drying Oven: Laboratory oven with temperature control.
- Curing Oven: Laboratory oven with high-temperature capabilities.
- Analytical Balance

- Beakers and Graduated Cylinders
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat.

Preparation of Finishing Solution

- To a beaker, add the required amount of water.
- While stirring, add the wetting agent and stir until fully dissolved.
- Add the acrylic binder and crosslinker to the solution and mix thoroughly.
- Slowly add the pre-weighed **Antiblaze 100** to the solution while continuously stirring to ensure a stable emulsion is formed.
- Adjust the final volume with water to achieve the desired concentration.

Example Formulation (for a 20% **Antiblaze 100** solution):

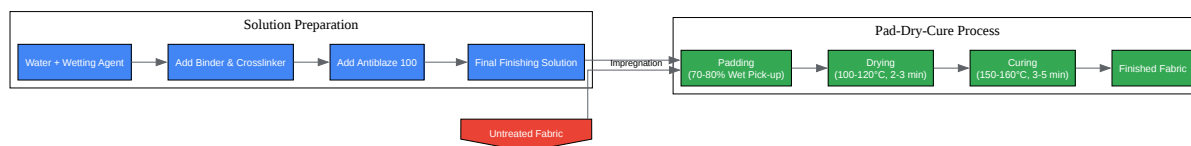
| Component | Concentration (g/L) |
|----------------|---------------------|
| Antiblaze 100 | 200 |
| Acrylic Binder | 50 |
| Crosslinker | 20 |
| Wetting Agent | 2 |
| Water | to 1 Liter |

Application by Pad-Dry-Cure Method

The pad-dry-cure method is a widely used technique for the continuous application of chemical finishes to textiles.^[2]

- Padding:
 - Set the pressure of the laboratory padder to achieve a wet pick-up of 70-80% for cotton and 40-50% for polyester.

- Pass the fabric sample through the finishing solution at a constant speed.
- The padded fabric is then passed through the nip rollers to ensure even distribution of the finish and removal of excess liquid.
- Drying:
 - Immediately after padding, transfer the fabric to a drying oven.
 - Dry the fabric at 100-120°C for 2-3 minutes to evaporate the water.
- Curing:
 - Transfer the dried fabric to a curing oven.
 - Cure the fabric at a higher temperature to facilitate the crosslinking of the binder and fix the flame retardant onto the fibers. Recommended curing conditions are 150-160°C for 3-5 minutes.
- Post-Treatment:
 - After curing, the fabric may be rinsed with cold water to remove any unreacted chemicals from the surface and then dried.



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Figure 1: Workflow for the pad-dry-cure application of **Antiblaze 100**.

Performance Evaluation

The effectiveness of the flame-retardant finish is evaluated through standardized flammability tests.

Vertical Flame Test (ASTM D6413)

This test measures the flame resistance of vertically oriented textiles.^{[3][4][5][6]} A specimen is exposed to a controlled flame for 12 seconds, after which the afterflame time, afterglow time, and char length are recorded.^{[5][6]}

Protocol:

- Cut fabric specimens to the required dimensions (typically 76 mm x 305 mm).
- Condition the specimens in a controlled atmosphere (e.g., 21°C and 65% relative humidity) for at least 24 hours.
- Mount a specimen in the test chamber.
- Expose the bottom edge of the specimen to a standardized methane flame for 12 seconds.
- Record the afterflame time (duration of flaming after the ignition source is removed).
- Record the afterglow time (duration of glowing after flaming ceases).
- After the specimen has cooled, measure the char length by attaching a specified weight to the bottom of the specimen and measuring the length of the tear.

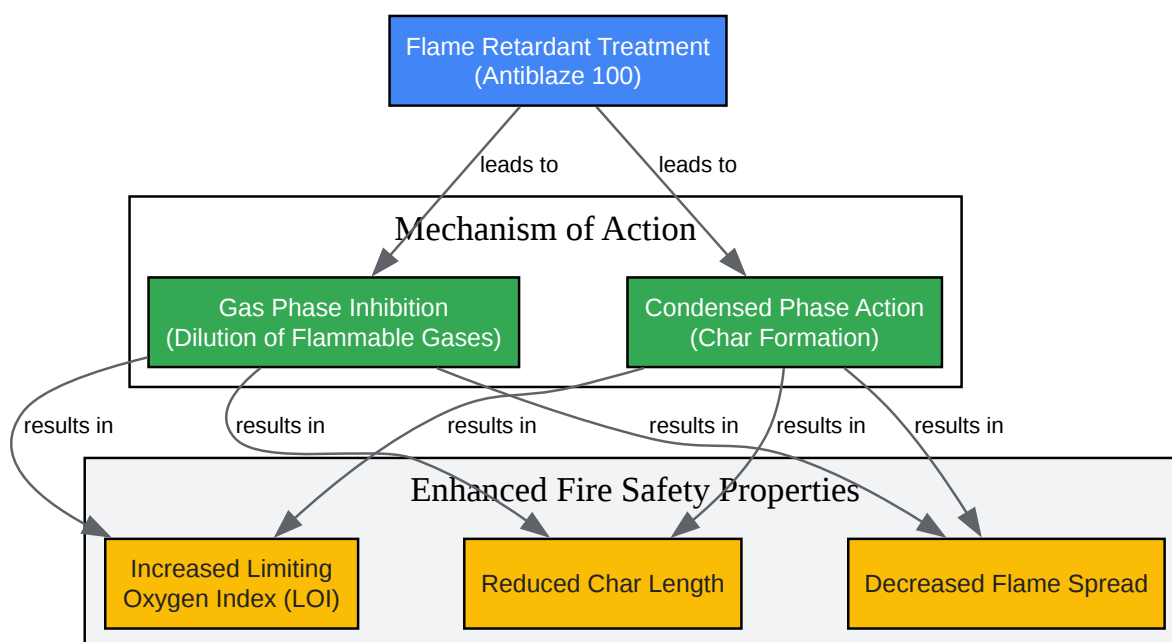
Limiting Oxygen Index (LOI) (ASTM D2863)

The LOI is the minimum concentration of oxygen in a mixture of oxygen and nitrogen that will support the flaming combustion of a material.^[7] Fabrics with an LOI greater than 21% are considered self-extinguishing in normal air.^[7]

Protocol:

- Prepare fabric specimens of the specified size.

- Place the specimen vertically in a glass chimney.
- Introduce a mixture of oxygen and nitrogen into the chimney from the bottom.
- Ignite the top edge of the specimen with a pilot flame.
- Adjust the oxygen concentration until the minimum level that sustains burning for a specified time or over a specified length of the specimen is determined.
- The LOI is expressed as the volume percentage of oxygen.



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Figure 2: Logical relationship of flame retardant treatment and its effects.

Data Presentation

The following tables present representative data for untreated and treated cotton and polyester fabrics. The values for the treated fabrics are indicative of what may be achieved with a chlorinated phosphate ester flame retardant like **Antiblaze 100**. Actual results will vary based on the specific fabric and processing conditions.

Table 1: Vertical Flame Test Results (ASTM D6413)

| Fabric Type | Treatment | Afterflame (s) | Afterglow (s) | Char Length (mm) |
|-----------------------------|-----------|-------------------|---------------|------------------|
| 100% Cotton | Untreated | >15 | >30 | Complete Burn |
| Treated (20% Antiblaze 100) | 0 | <2 | 70 - 90 | |
| 100% Polyester | Untreated | <5 (melts, drips) | 0 | Varies (melting) |
| Treated (20% Antiblaze 100) | 0 | 0 | 50 - 70 | |

Table 2: Limiting Oxygen Index (LOI) Results (ASTM D2863)

| Fabric Type | Treatment | LOI (%) | Flammability in Air |
|-----------------------------|-----------|--------------------|---------------------|
| 100% Cotton | Untreated | 18 - 20 | Flammable |
| Treated (20% Antiblaze 100) | 28 - 32 | Self-extinguishing | |
| 100% Polyester | Untreated | 20 - 22 | Burns slowly |
| Treated (20% Antiblaze 100) | 29 - 33 | Self-extinguishing | |

Conclusion

The application of **Antiblaze 100** via a pad-dry-cure process can significantly enhance the flame retardant properties of both cotton and polyester fabrics. The provided protocols offer a standardized methodology for treating textiles, and the performance data illustrates the potential improvements in fire safety as measured by standard industry tests. Researchers should use this information as a guide and perform further optimization of process parameters and formulations to meet specific end-use requirements. Careful adherence to safety protocols during the handling and application of chemicals is essential.

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